

An In-depth Technical Guide to the Physical Properties of Cyclopentylsilane

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Compound of Interest

Compound Name: Cyclopentylsilane

Cat. No.: B15369427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Cyclopentylsilane** (CAS No. 80249-74-7). The information presented is intended to support research and development activities by offering reliable data and detailed experimental methodologies for its characterization.

Core Physical Properties of Cyclopentylsilane

The physical characteristics of a compound are critical for its handling, application, and integration into various chemical processes. **Cyclopentylsilane** is a clear, highly flammable liquid with a mild odor. A summary of its key physical properties is provided in the table below.

Physical Property	Value	Units
Molecular Formula	C ₅ H ₁₂ Si	-
Molecular Weight	100.23	g/mol
Boiling Point	89 - 90	°C
Melting Point	< 0	°C
Density	0.775	g/cm ³
Refractive Index	1.4404	-
Flash Point	-8	°C
Appearance	Clear Liquid	-
Odor	Mild	-

Experimental Protocols for Physical Property Determination

Accurate and reproducible experimental data are paramount in scientific research. The following sections detail the standard operating procedures for determining the key physical properties of liquid compounds such as **Cyclopentylsilane**.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This method utilizes a Thiele tube to provide uniform heating of a small sample, and the boiling point is identified by observing the cessation of bubble evolution from an inverted capillary tube upon cooling.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube

- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Mineral oil or silicone oil (as a heating bath)
- Stand and clamp

Procedure:

- A small amount of **Cyclopentylsilane** is placed in the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped within the Thiele tube, with the thermometer bulb and sample immersed in the heating oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Data Analysis: The recorded temperature is the observed boiling point. For high precision, this may be corrected for atmospheric pressure if it deviates significantly from standard pressure (760 mmHg).

Principle: Density is defined as mass per unit volume. The pycnometer method involves accurately determining the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined (m_1).
- The pycnometer is filled with distilled water and placed in the constant temperature water bath until it reaches thermal equilibrium. The volume of the pycnometer is then determined by weighing the water-filled pycnometer (m_2) and using the known density of water at that temperature.
- The pycnometer is then emptied, dried, and filled with **Cyclopentylsilane**.
- The filled pycnometer is brought to the same constant temperature in the water bath.
- The mass of the **Cyclopentylsilane**-filled pycnometer is accurately measured (m_3).

Calculation: The density (ρ) of **Cyclopentylsilane** is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

Where:

- ρ_{sample} is the density of **Cyclopentylsilane**.
- m_1 is the mass of the empty pycnometer.
- m_2 is the mass of the pycnometer filled with water.
- m_3 is the mass of the pycnometer filled with **Cyclopentylsilane**.

- ρ_{water} is the density of water at the experimental temperature.

Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to the speed of light in the substance. The Abbe refractometer measures the critical angle of total internal reflection of the liquid to determine its refractive index.

Apparatus:

- Abbe refractometer
- Constant temperature circulating bath
- Light source (sodium lamp, 589 nm)
- Dropper or pipette
- Soft lens tissue

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and dried with soft lens tissue.
- The instrument is calibrated using a standard liquid with a known refractive index.
- A few drops of **Cyclopentylsilane** are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The sample is allowed to equilibrate to the desired temperature, maintained by the circulating water bath.
- The light source is positioned, and the eyepiece is adjusted until the crosshairs are in focus.
- The dispersion compensator is adjusted to eliminate any color fringe from the field of view.
- The prism assembly is rotated until the dividing line between the light and dark fields is centered on the crosshairs.

- The refractive index is read directly from the instrument's scale.

Data Analysis: The reading obtained is the refractive index of **Cyclopentylsilane** at the specified temperature and wavelength (typically n_D^{20} , where D refers to the sodium D-line at 20°C).

Principle: The flash point is the lowest temperature at which a liquid gives off sufficient vapor to form an ignitable mixture with air near its surface. The Pensky-Martens closed-cup method is suitable for liquids like **Cyclopentylsilane**.

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Thermometer
- Heating source
- Ignition source (gas flame or electric igniter)

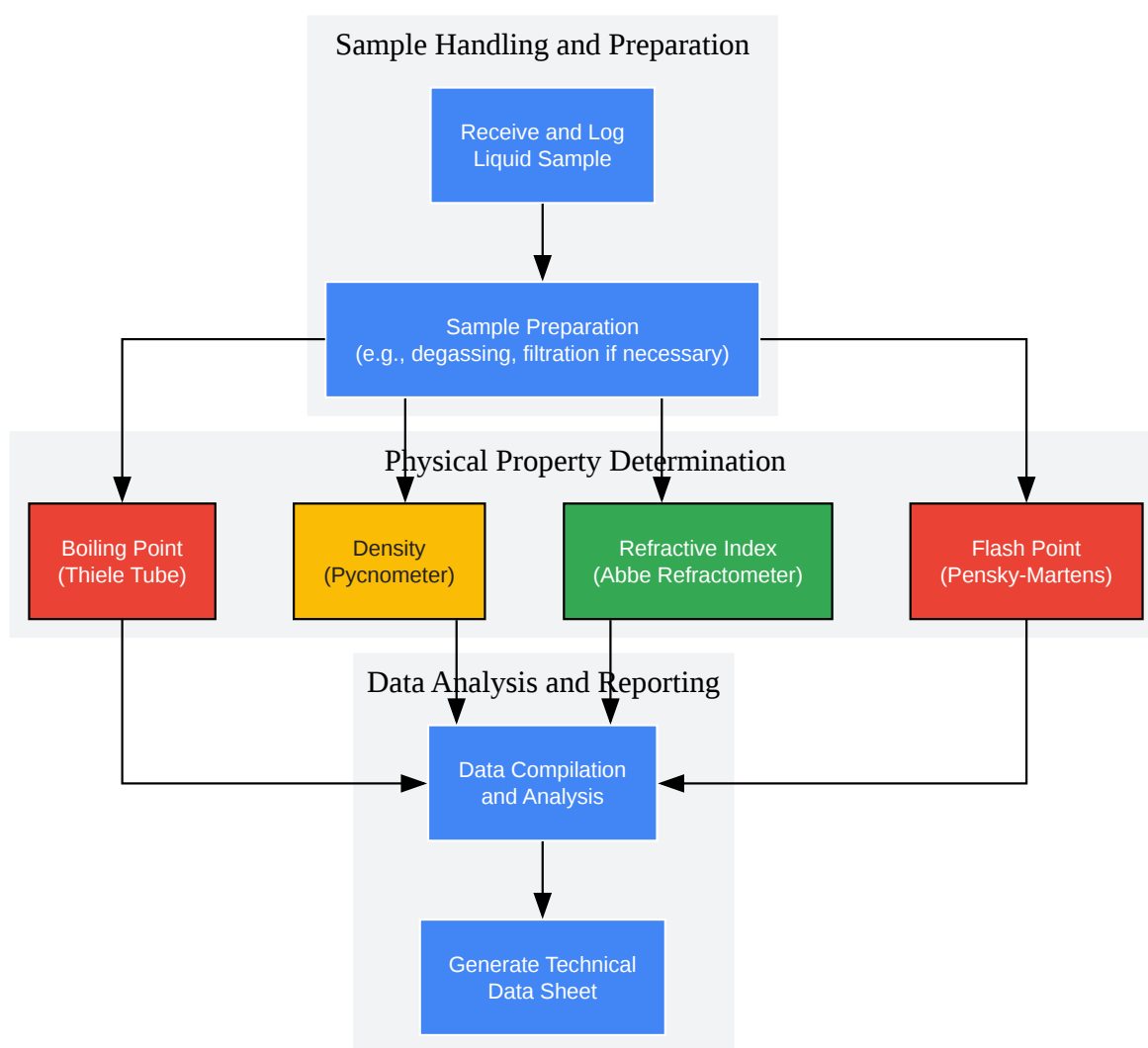
Procedure:

- The sample cup of the Pensky-Martens apparatus is cleaned and dried.
- The sample cup is filled with **Cyclopentylsilane** to the marked level.
- The lid, with the thermometer and stirrer, is placed on the cup.
- The apparatus is heated at a slow, constant rate as specified by the standard method (e.g., ASTM D93).
- The sample is stirred at a constant speed.
- At regular temperature intervals, the stirring is stopped, and the ignition source is applied to the opening in the lid.
- The temperature at which a distinct flash is observed inside the cup is recorded as the flash point.

Data Analysis: The observed flash point temperature is recorded. It is important to correct this value for atmospheric pressure if it differs significantly from 101.3 kPa.

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a liquid chemical sample such as **Cyclopentylsilane**.



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Figure 1: Workflow for the physical characterization of a liquid chemical.

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